Application Note: Cell-Based Evaluation of Piperidinyl-Urea Scaffolds

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Compound of Interest	
Compound Name:	*1-Methyl-3-(piperidin-4-yl)urea hydrochloride*
CAS No.:	*1233951-96-6*
Cat. No.:	*B1422227*

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Compound: **1-Methyl-3-(piperidin-4-yl)urea hydrochloride** Application: Fragment-Based Screening, Structure-Activity Relationship (SAR) Validation, and Cytotoxicity Profiling.

Introduction & Biological Context

1-Methyl-3-(piperidin-4-yl)urea hydrochloride represents the minimal pharmacophore (core scaffold) for a class of biologically active urea derivatives. It is structurally analogous to the central linker found in potent Soluble Epoxide Hydrolase (sEH) inhibitors (e.g., TPPU, AUDA) and Melanin-Concentrating Hormone Receptor 1 (MCH-R1) antagonists.

In drug discovery, this compound serves two critical functions:

- Fragment-Based Screening: It is used to assess the "intrinsic" activity of the urea-piperidine core before the attachment of hydrophobic "wings" (e.g., adamantyl or phenyl groups) required for high-affinity binding.
- Negative Control: Due to its lack of bulky hydrophobic substituents, it typically exhibits low potency, making it an ideal negative control to validate the specificity of lipophilic analogs in

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cell-based assays.

Mechanism of Action (The Scaffold Hypothesis)

The urea moiety functions as the primary hydrogen bond donor/acceptor, engaging the catalytic residues (e.g., Asp335, Tyr383 in sEH). The piperidine ring provides a rigid spacer.

- In sEH Inhibition: The urea binds the catalytic pocket, preventing the hydrolysis of Epoxyeicosatrienoic acids (EETs) into diols (DHETs). EETs are potent anti-inflammatory mediators.
- In GPCRs (MCH-R1): The basic nitrogen of the piperidine often interacts with a conserved aspartate residue in the receptor transmembrane domain.

Material Properties & Preparation

Property	Specification
Chemical Name	1-Methyl-3-(piperidin-4-yl)urea hydrochloride
CAS Number	1233951-96-6
Molecular Weight	193.67 g/mol
Solubility	Water (≥ 50 mM), DMSO (≥ 100 mM)
Stability	Hygroscopic; store desiccated at -20°C. Stable in aqueous solution for 24h at 4°C.

Stock Solution Preparation

- Solvent: Dissolve in sterile, nuclease-free water or PBS (pH 7.4) to create a 10 mM stock. Unlike lipophilic inhibitors, this salt is highly water-soluble.
- Sterilization: Filter sterilize using a 0.22 µm PVDF or PES membrane if using in long-term culture.

Protocol A: Cell-Based Soluble Epoxide Hydrolase (sEH) Activity Assay

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Objective: To determine if the fragment retains residual inhibitory activity against sEH in a cellular environment, validating the requirement for hydrophobic substituents.

Experimental Design

- Cell Line:HUVEC (Human Umbilical Vein Endothelial Cells) or HEK293 (transduced with human sEH/EPHX2). HUVECs express endogenous sEH.
- Readout: Hydrolysis of the fluorogenic substrate PHOME (3-phenyl-cyano(6-methoxy-2-naphthalenyl)methyl ester-2-oxiraneacetic acid) or detection of stable 14,15-EET levels via ELISA.
- Controls:
  - Positive Control:[1] TPPU (10 nM - 1 µM).
  - Negative Control: Vehicle (PBS/Media).
  - Test Compound: 1-Methyl-3-(piperidin-4-yl)urea HCl (Titration: 1 µM – 100 µM).

Step-by-Step Protocol

- Seeding: Plate HUVEC cells at

  cells/well in a black-walled, clear-bottom 96-well plate. Incubate for 24 hours at 37°C, 5% CO_2.
- Compound Treatment:
  - Aspirate growth media and wash once with warm PBS.
  - Add 90 µL of assay buffer (25 mM Bis-Tris-HCl, pH 7.0, containing 0.1 mg/mL BSA).
  - Add 10 µL of 10X compound solution (Final concentrations: 0, 1, 10, 50, 100 µM).
  - Note: High concentrations are used because fragments often have weak affinity (

    in mM/high µM range).

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- Substrate Addition:
  - Add PHOME substrate (Final concentration: 50 µM).
  - Alternative: If using LC-MS/ELISA, add 14,15-EET (1 µM).
- Incubation: Incubate at 37°C for 30–60 minutes.
- Detection:
  - Fluorescence: Measure excitation at 330 nm and emission at 465 nm (formation of 6-methoxy-2-naphthaldehyde).
  - ELISA: Collect supernatant and quantify remaining 14,15-EETs using a competitive ELISA kit.

Data Interpretation[1][2][3][4][5]

- High Potency (Unlikely): >50% inhibition at <10 µM indicates the fragment itself binds the active site effectively.
- Low Potency (Expected): <20% inhibition at 100 µM confirms that the "wings" (aryl/adamantyl groups) are essential for potency. This validates the compound as a clean negative control for SAR studies.

Protocol B: Cytotoxicity & Off-Target Profiling (MTT Assay)

Objective: To ensure the piperidinyl-urea core is not intrinsically toxic to cells, which is crucial when using it as a building block for drug candidates.

Experimental Design

- Cell Line: HepG2 (Liver toxicity model) or SH-SY5Y (Neurotoxicity model).
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).

Step-by-Step Protocol

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- Seeding: Plate cells at

  cells/well in 96-well plates. Allow attachment overnight.

- Treatment: Treat cells with the compound (0.1 µM – 200 µM) for 48 hours. Include a 10% DMSO positive control for cell death.

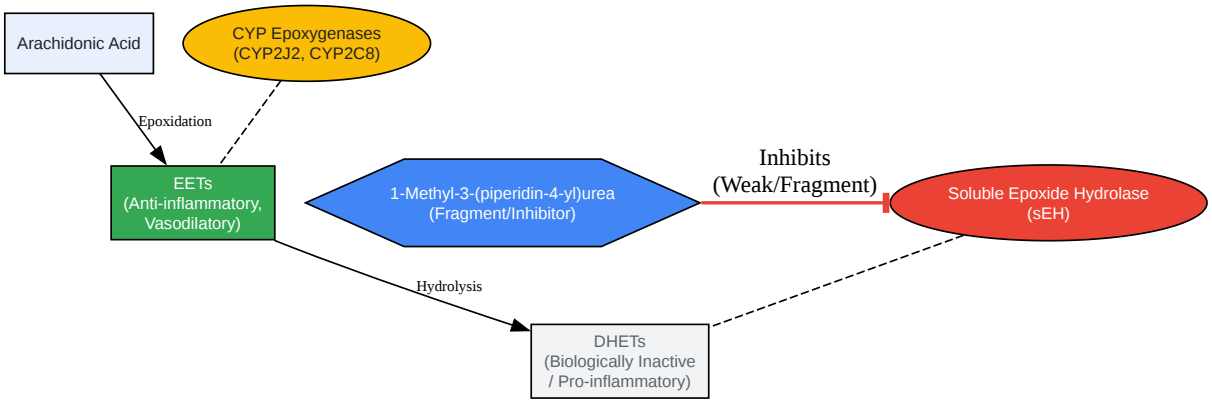
- MTT Addition: Add 20 µL of MTT stock (5 mg/mL in PBS) to each well. Incubate for 3–4 hours at 37°C.

- Solubilization: Aspirate media carefully. Add 100 µL DMSO to dissolve formazan crystals.

- Measurement: Read absorbance at 570 nm (reference 630 nm).

- Calculation:

Pathway Visualization



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Caption: The sEH signaling pathway. The compound targets the sEH enzyme, preventing the degradation of beneficial EETs.[2][3] As a fragment, it probes the active site but requires optimization for high potency.

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Troubleshooting & Optimization

Issue	Probable Cause	Solution
Precipitation in Media	High concentration of salt form	Dissolve in PBS first, then dilute into media. Ensure pH is neutral.
No Inhibition Observed	Compound is a weak fragment	This is expected. Use concentrations up to 100-200 µM to detect weak binding, or use biophysical methods (NMR/SPR) instead of cell assays.
High Cytotoxicity	Off-target amine effects	The free secondary amine (if deprotected) or high salt load may be toxic. Titrate down or check pH of the media.
High Background (Fluorescence)	Autofluorescence	The urea scaffold is generally not fluorescent, but impurities might be. Include a "Compound Only" (no cells) control.

References

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